

# Safety and Handling of 2-(Pyrimidin-2-yloxy)benzoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 2-(Pyrimidin-2-yloxy)benzoic acid

Cat. No.: B3059977

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Disclaimer: This document is intended for informational purposes only and should not be substituted for a formal Safety Data Sheet (SDS). Always consult the official SDS provided by the supplier before handling this chemical.

## Introduction

**2-(Pyrimidin-2-yloxy)benzoic acid** (CAS No. 160773-23-9) is an aromatic carboxylic acid containing a pyrimidine moiety. Its structural features make it a compound of interest in medicinal chemistry and drug development as a potential building block for more complex molecules.<sup>[1]</sup> Understanding the safety and handling of this compound is paramount for ensuring a safe laboratory environment. This guide provides a comprehensive overview of the known and inferred safety information, handling procedures, and emergency protocols based on available data for the compound and its structural analogs.

## Hazard Identification and Classification

Based on information for structurally related compounds, **2-(Pyrimidin-2-yloxy)benzoic acid** is anticipated to have the following hazard classifications.


GHS Hazard Statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictograms:

 alt text

## Physical and Chemical Properties

While specific experimental data for **2-(Pyrimidin-2-yloxy)benzoic acid** is limited, the following table summarizes key physical and chemical properties.

Property	Value	Source
CAS Number	160773-23-9	[2]
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	[2]
Molecular Weight	216.19 g/mol	[2]
Appearance	Solid (form may vary)	Inferred
Purity	≥97%	[2]

## Toxicological Information

Specific toxicological data, such as LD50 values, for **2-(Pyrimidin-2-yloxy)benzoic acid** are not readily available. The information below is extrapolated from data on benzoic acid and other related aromatic carboxylic acids.

Route of Exposure	Toxicological Effect	Species	LD50/LC50	Source
Oral	Acute toxicity	Rat	1700 mg/kg (for Benzoic Acid)	[3]
Dermal	Acute toxicity	Rabbit	>10000 mg/kg (for Benzoic Acid)	[3]

#### Summary of Health Effects:

- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation.[3]
- Inhalation: May cause respiratory tract irritation.[4]
- Skin Contact: Causes skin irritation. Prolonged or repeated contact may lead to dermatitis.[4]
- Eye Contact: Causes serious eye irritation, which may result in redness, pain, and blurred vision.[4]

## Experimental Protocols for Safe Handling

The following protocols are based on best practices for handling aromatic carboxylic acids and pyrimidine derivatives in a laboratory setting.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If dusts are generated, a NIOSH-approved respirator with a particulate filter may be necessary.

## General Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

## Storage

- Store in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.

## Spill and Disposal Procedures

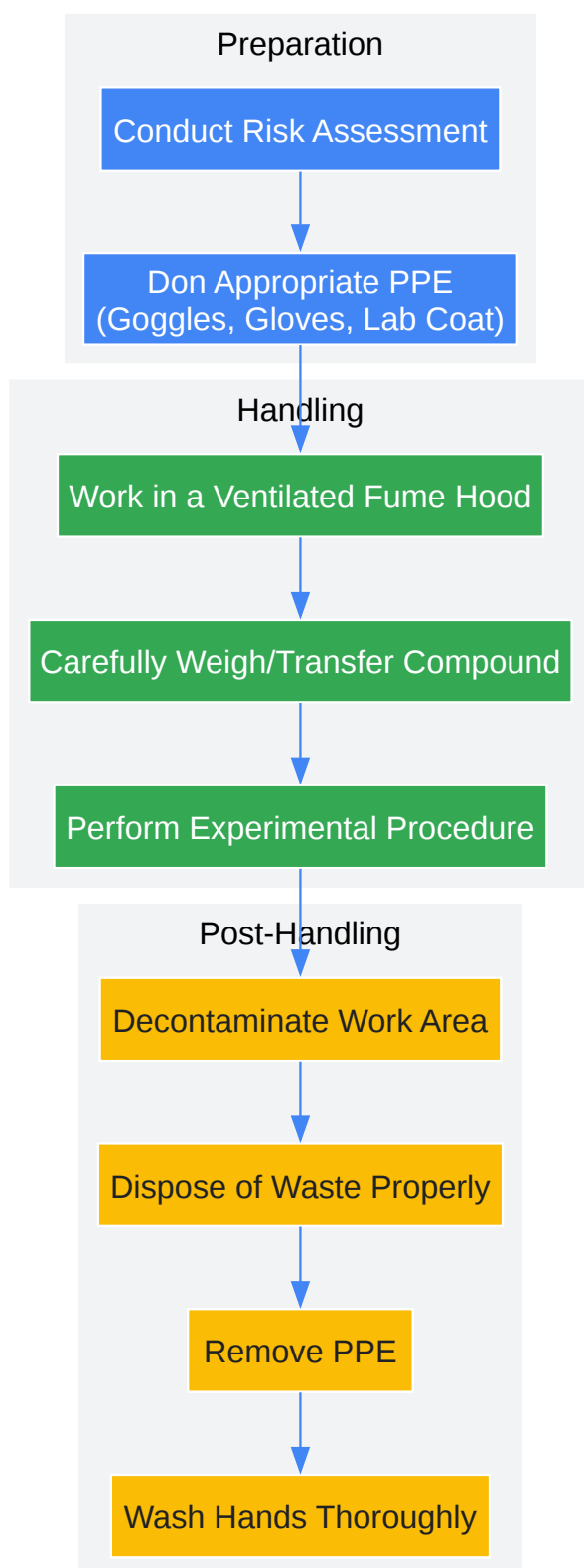
- Spill:
  - Evacuate the area.
  - Wear appropriate PPE.
  - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.
  - For large spills, contain the spill and collect the material for disposal.
- Disposal:
  - Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter the sewer system.

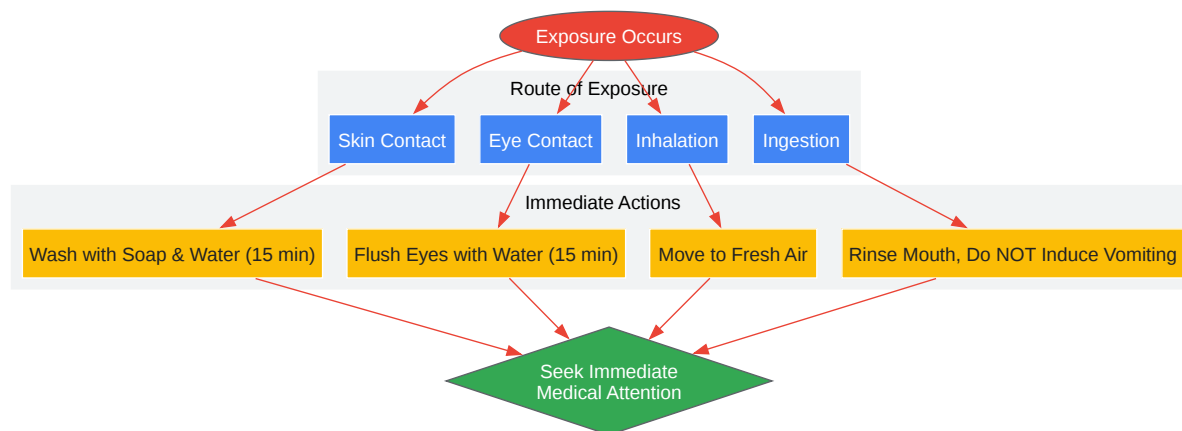
## First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

## Diagrams

## Laboratory Handling Workflow





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